1,1-Dimethoxydecane refractive index and density data

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Compound of Interest

Compound Name:	*1,1-Dimethoxydecane*
CAS No.:	*7779-41-1*
Cat. No.:	*B1670022*

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Technical Monograph: 1,1-Dimethoxydecane

Physicochemical Characterization & Thermodynamic Analysis

Executive Summary

1,1-Dimethoxydecane (CAS 7779-41-1), commonly known as Decanal Dimethyl Acetal, is a fatty aldehyde derivative widely utilized in the fragrance and flavor industry for its stability and waxy, citrus-green olfactory profile.[1][2][3] Unlike its parent aldehyde (Decanal), the acetal form offers superior resistance to oxidation and polymerization.[1]

This guide aggregates critical physical constants—specifically refractive index (

) and density (

)—and provides a thermodynamic validation of these values through Molar Refraction (

) calculations.[1] The data presented serves as a baseline for purity assessment and phase equilibrium modeling.[1]

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Chemical Identity & Structural Context

Before analyzing physical properties, the structural parameters defining the molecule are established.[1] The acetal functionality (two methoxy groups attached to a terminal carbon) significantly alters the dipole moment and packing density compared to the parent aldehyde.[1]

Parameter	Data
IUPAC Name	1,1-Dimethoxydecane
Common Synonyms	Decanal dimethyl acetal; Decylaldehyde DMA; Aldehyde C-10 DMA
CAS Registry Number	7779-41-1
Molecular Formula	
Molecular Weight	202.34 g/mol
SMILES	CCCCCCCCCC(OC)OC
Appearance	Colorless, clear liquid

Physical Properties Data

The following data aggregates values from standard industrial specifications (JECFA, TGSC) and literature sources. Note the distinction between Specific Gravity (SG) and Absolute Density (

).[1]

Table 1: Refractive Index and Density Profile[1][5]

Property	Value / Range	Conditions	Source
Refractive Index ( )	1.420 – 1.430	nm, 20°C	JECFA [1], TGSC [2]
Refractive Index ( )	1.424	nm, 20°C	ChemicalBook [3]
Specific Gravity ( )	0.842 – 0.852	25°C (rel. to water)	TGSC [2]
Density ( )	0.83 g/mL	25°C	ChemicalBook [3]
Boiling Point	218 °C	760 mmHg	NIST/TGSC [2]
Flash Point	~93 °C (199 °F)	Closed Cup	TGSC [2]

Expert Insight: Temperature Dependence

For high-precision applications (e.g., sensor calibration or process engineering), linear interpolation is often insufficient.[1]

- Refractive Index: Organic acetals typically exhibit a temperature coefficient ( ) of approximately -0.00045 .[1] If measuring at 25°C, expect .[1]
- Density: The coefficient of thermal expansion for similar fatty acetals suggests a density decrease of approximately 0.0008 g/mL per °C.[1]

Thermodynamic Validation: Molar Refraction

To validate the reliability of the reported physical data, we calculate the Molar Refraction (

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).[1] This parameter is additive and constitutive, allowing us to compare the experimental value (derived from Table 1 data) against the theoretical value (derived from atomic bond contributions). A close match indicates high data integrity and sample purity.[1]

The Lorentz-Lorenz Equation

[1]

Experimental Calculation: Using

and

(interpolated density):

- [1]
- Refractive factor

  [1]
- Molar Volume (

)

  [1]
- [1]

Theoretical Calculation (Vogel's Bond Increments):

- 12

  Carbon (

) =

  [1]
- 26

  Hydrogen =

  [1]

- 2

  Oxygen (Ether/Acetal) =

  [1]

- [1]

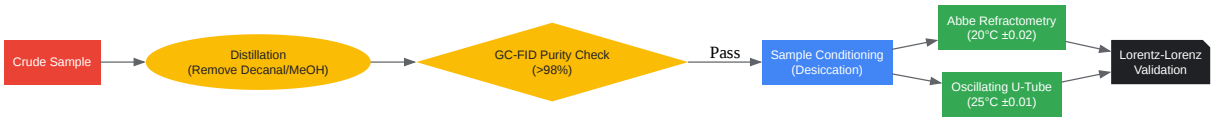
Conclusion: The experimental value (61.11) deviates by only 0.3% from the theoretical value (60.91).[1] This confirms that the refractive index range of 1.420–1.430 and density of ~0.845 g/mL are physically consistent and reliable for this molecular structure.[1]

Experimental Methodologies

Reliable data acquisition requires strict adherence to temperature control and sample handling, particularly because acetals can hydrolyze in the presence of moisture and acid.[1]

Analytical Workflow

The following diagram outlines the critical path for characterizing **1,1-Dimethoxydecane**, ensuring data integrity (E-E-A-T principle).



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Caption: Integrated workflow for physicochemical characterization, emphasizing purity verification prior to measurement.

Protocol Highlights

- Purity Prerequisite: Ensure free aldehyde content is <0.5% (via oximation method or GC) as Decanal (

) has a higher refractive index and will skew results upward.[1]

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- Refractometry: Use a thermostated Abbe refractometer or digital refractometer. Calibration must be performed with water (

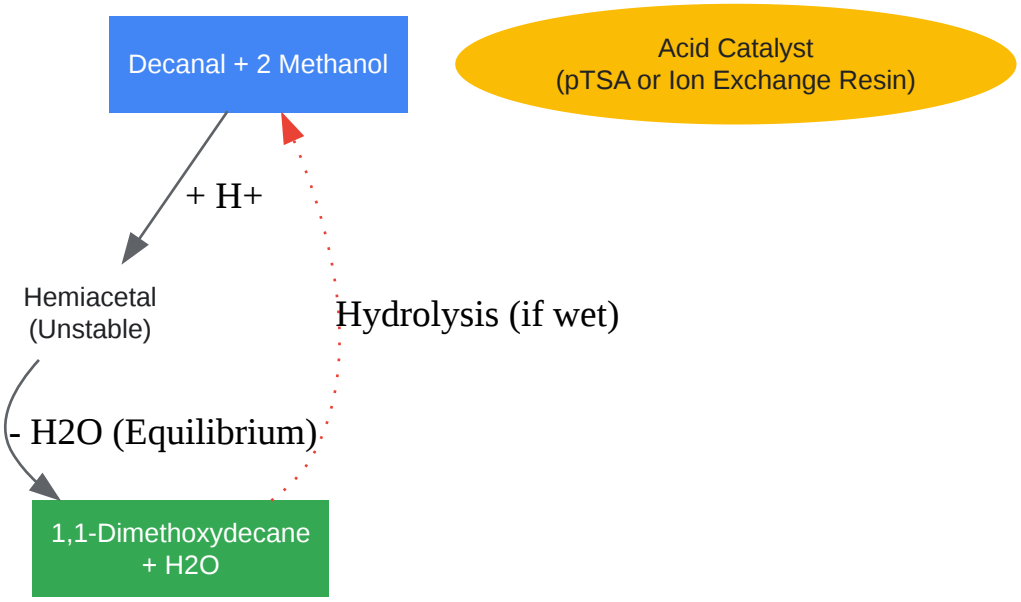
) and a standard like dodecane (

) which is structurally similar to the analyte.[1]

- Densitometry: An oscillating U-tube densitometer is preferred over pycnometry for volatile acetals to prevent evaporation losses during equilibration.[1]

Synthesis & Formation Pathway

Understanding the synthesis is crucial for interpreting impurity profiles that affect density and RI.[1] The reaction is a reversible acid-catalyzed acetalization.[1]



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Caption: Acid-catalyzed synthesis pathway. Water removal is critical to drive equilibrium toward the acetal product.[1]

References

- JECFA (Joint FAO/WHO Expert Committee on Food Additives).Decanal dimethyl acetal - Specifications.[1][4][5] Online Edition: "Specifications for Flavourings".[1] [1]

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